

Technical Guide: Biological Activity & Application of CAS 909024-55-1 in Yeast Models

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Compound of Interest

Compound Name: 909024-55-1

CAS No.: 909024-55-1

Cat. No.: B612822

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Executive Summary

CAS **909024-55-1**, chemically known as DOTA-cyclo(Arg-Gly-Asp-D-Phe-Lys) or DOTA-c(RGDfK), is a cyclic pentapeptide conjugated to a DOTA chelator. Its primary biological activity is the high-affinity binding to integrin

receptors, widely used in oncology for PET/SPECT imaging of tumor angiogenesis.

In the context of yeast models (*Saccharomyces cerevisiae* and *Candida albicans*), this compound serves two distinct technical roles:

- In *Saccharomyces cerevisiae*: It functions as a negative control or engineering substrate. Since *S. cerevisiae* lacks native integrins, this compound is used in Yeast Surface Display (YSD) workflows to evolve high-affinity RGD variants (e.g., knottins) or to study non-integrin-mediated uptake of chelated metals.
- In *Candida albicans*: It exhibits anti-adhesive biological activity. *C. albicans* possesses "integrin-like" surface proteins; RGD motifs can competitively inhibit germ tube formation and adhesion to host tissues.

Chemical Identity & Mechanism

- CAS Number: **909024-55-1**
- Chemical Name: DOTA-cyclo(Arg-Gly-Asp-D-Phe-Lys)[1]
- Molecular Formula:
- Core Motif:RGD (Arginine-Glycine-Aspartate) – The universal ligand for integrin receptors.
- Structural Constraint: Cyclization via D-Phenylalanine (D-Phe) forces the RGD sequence into a "kinked" conformation, optimizing selectivity for

over

or

.
- Functional Moiety:DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) allows for the chelation of radiometals (

Cu,

Ga) without altering the peptide's binding affinity.

The Yeast Paradox: Integrin Signaling vs. Cell Wall Integrity

To understand the activity of CAS **909024-55-1** in yeast, one must distinguish between true integrin signaling (mammalian) and functional analogues in fungi.

Absence of Native Targets in *S. cerevisiae*

S. cerevisiae does not encode integrins.[2][3] The RGD motif, which triggers focal adhesion kinase (FAK) pathways in metazoans, has no direct receptor in baker's yeast.

- Implication: DOTA-c(RGDfK) is biologically inert regarding growth inhibition or signaling induction in wild-type *S. cerevisiae*.

- Utility: This inertness makes *S. cerevisiae* an ideal "null background" host for screening engineered RGD libraries (see Section 5).

Functional Analogues: The CWI Pathway

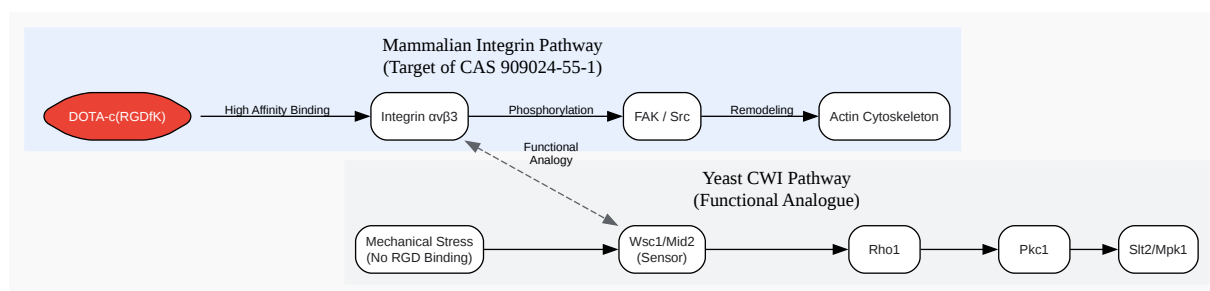
While lacking integrins, yeast use the Cell Wall Integrity (CWI) pathway to sense mechanical stress, a function analogous to integrins.[4]

- Sensors: Wsc1, Mid2 (Mechanosensors).
- Downstream: Rho1

Pkc1

MAPK Cascade.

- Relevance: Research comparing RGD-mediated mechanotransduction (mammalian) often uses the Yeast CWI pathway as a comparative evolutionary model, though DOTA-c(RGDfK) does not directly activate Wsc1.



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Figure 1: Comparison of the mammalian target pathway for CAS **909024-55-1** and the yeast functional analogue. Note the compound does not cross-react with the yeast CWI pathway.

Biological Activity in *Candida albicans* (Pathogenic Model)

Unlike *S. cerevisiae*, the pathogenic yeast *Candida albicans* exhibits specific responses to RGD peptides.

Mechanism of Action

- **Integrin-like Proteins:** *C. albicans* expresses surface proteins (e.g., Int1p) that possess RGD-binding domains similar to mammalian .
- **Phenotypic Effect:**
 - **Adhesion Inhibition:** DOTA-c(RGDfK) competes with extracellular matrix (ECM) proteins for binding to Int1p.
 - **Morphology:** High concentrations () can inhibit the yeast-to-hyphae transition, a critical virulence factor.

Data Summary: Phenotypic Profiling

Organism	Target Protein	Effect of CAS 909024-55-1	IC50 / Activity Range
<i>S. cerevisiae</i>	None (Null)	Inert (No growth inhibition)	N/A (> 1 mM)
<i>C. albicans</i>	Int1p (Integrin-like)	Inhibits adhesion to fibronectin	50 - 200
Human (Control)	Integrin	Receptor Blockade / Imaging	1 - 10 nM

Experimental Protocol: Yeast Surface Display (YSD)

The most potent application of CAS **909024-55-1** in yeast research is as a soluble probe in Yeast Surface Display to engineer high-affinity protein scaffolds (e.g., Knottins).

Rationale

Yeast cells are engineered to display a library of mutant peptides on their cell wall (fused to Aga2p). CAS **909024-55-1** is used as a competitor or benchmark to select for library members with superior binding properties.

Workflow: Affinity Maturation Screening

Reagents:

- Library: *S. cerevisiae* EBY100 strain displaying RGD-mutant library.
- Probe: Biotinylated or Fluorescently-labeled Integrin (Soluble).
- Competitor: CAS **909024-55-1** (DOTA-c(RGDfK)).

Step-by-Step Protocol:

- Induction: Inoculate EBY100 library in SG-CAA medium (Galactose) at 20°C for 24h to induce peptide display.

- Primary Staining: Incubate

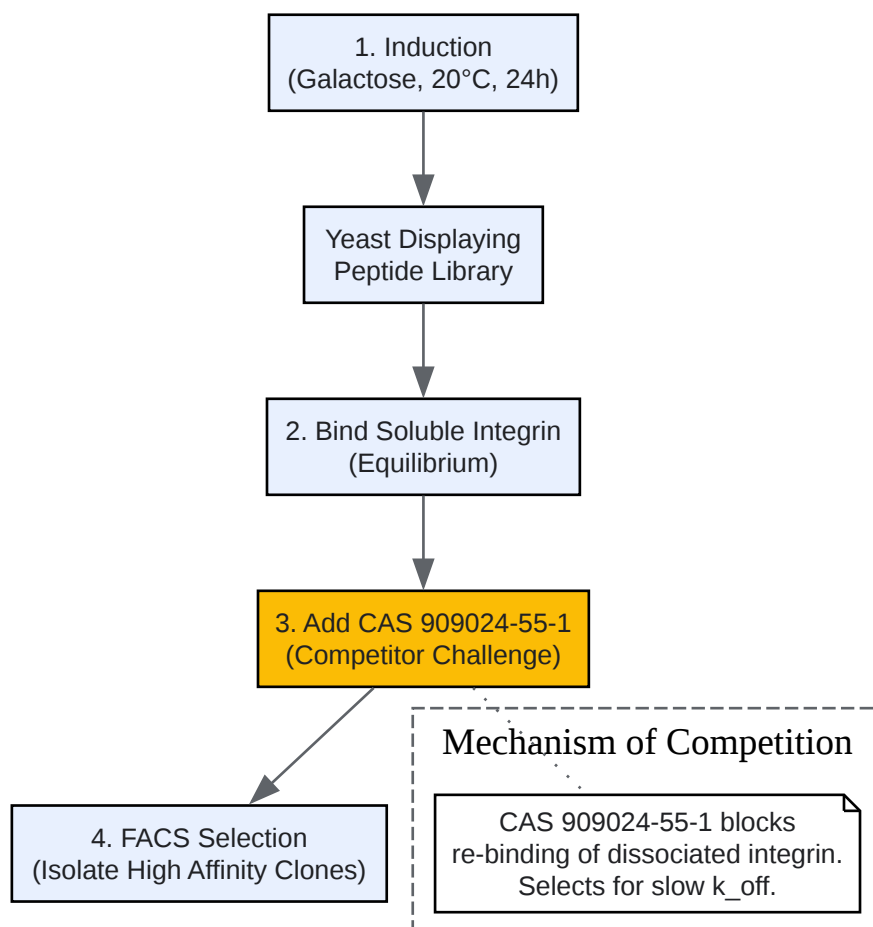
yeast cells with soluble Integrin

(20 nM) in PBS-BSA (0.1%) for 30 min at 4°C.

- Competition (Off-Rate Selection):
 - Add CAS **909024-55-1** in excess (1
 -).
 - Incubate for varying times (5 min, 30 min, 1h).
 - Logic: The non-radioactive CAS **909024-55-1** will block re-binding of the soluble integrin. Only yeast displaying peptides with extremely slow dissociation rates (

) will retain the integrin signal.

- Detection: Wash cells and stain with Streptavidin-PE (Phycoerythrin).
- Sorting: Use FACS (Fluorescence-Activated Cell Sorting) to isolate the top 0.1% of PE-positive cells.



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Figure 2: Yeast Surface Display workflow utilizing CAS **909024-55-1** as a competitive inhibitor to drive affinity maturation.

References

- Kimura, R. H., et al. (2009). "Engineered knottin peptides: a new class of agents for imaging integrin expression in living subjects." *Cancer Research*. [Link](#)

- Gale, C. A., et al. (1998). "Linkage of adhesion, filamentous growth, and virulence in *Candida albicans* to a single gene, INT1." *Science*. [Link](#)
- Gustafsson, M., et al. (2006). "Integrin-like proteins in *Candida albicans*: their role in adhesion and signal transduction." *FEMS Yeast Research*. [Link](#)
- Dechantsreiter, M. A., et al. (1999). "N-Methylated cyclic RGD peptides as highly active and selective $\alpha(V)\beta(3)$ integrin antagonists." *Journal of Medicinal Chemistry*. [Link](#)
- Levin, D. E. (2011). "Regulation of cell wall biogenesis in *Saccharomyces cerevisiae*: the cell wall integrity signaling pathway." *Genetics*. [Link](#)

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Sources

- [1. specific activity 64cu: Topics by Science.gov \[science.gov\]](#)
- [2. Integrins in disguise - mechanosensors in *Saccharomyces cerevisiae* as functional integrin analogues - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. microbialcell.com \[microbialcell.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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